

Triethylamine CAS number and molecular weight

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Compound of Interest

Compound Name: Triethylamine

Cat. No.: B128534

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In-depth Technical Guide: Triethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical properties of **triethylamine**, a common organic compound used as a base in organic synthesis.

Core Properties of Triethylamine

Triethylamine is an aliphatic amine with the chemical formula $(C_2H_5)_3N$.^[1] It is a colorless volatile liquid with a strong fishy or ammonia-like odor.^[2]

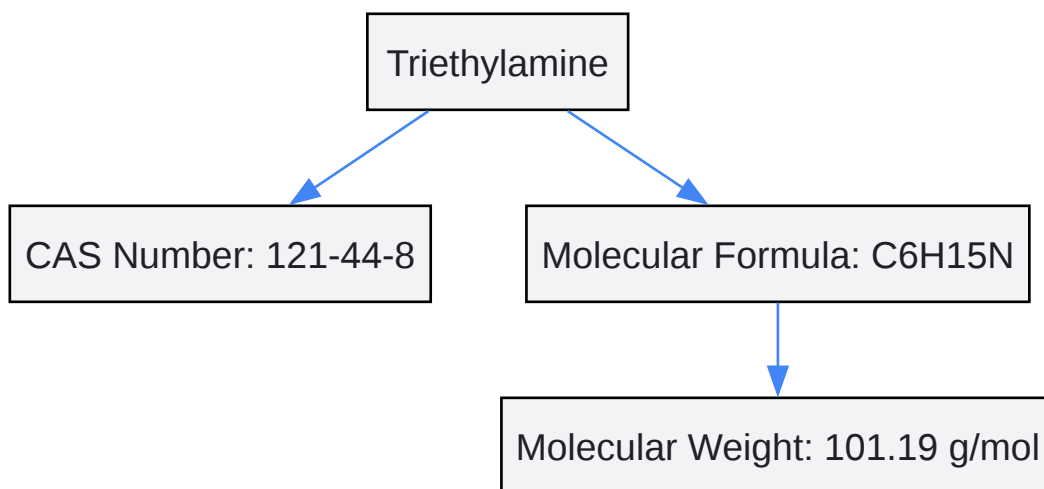
Data Presentation: Physicochemical Properties

For ease of reference and comparison, the key quantitative data for **triethylamine** are summarized in the table below.

Property	Value	References
CAS Number	121-44-8	[1] [2] [3] [4] [5]
Molecular Weight	101.19 g/mol	[2] [5] [6] [7] [8]
Chemical Formula	C ₆ H ₁₅ N	[2] [7] [8]
Density	0.726 g/mL	[5]
EC Number	204-469-4	[1] [2]

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name of the compound and its key identifiers.



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